

Safety data sheet (SDS) for 4-Bromo-2-hydroxy-5-iodobenzaldehyde

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Compound of Interest

Compound Name: 4-Bromo-2-hydroxy-5-iodobenzaldehyde

CAS No.: 2092797-48-1

Cat. No.: B2878572

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Technical Whitepaper: Safety & Handling Architecture for **4-Bromo-2-hydroxy-5-iodobenzaldehyde**

Document Control:

- Subject: **4-Bromo-2-hydroxy-5-iodobenzaldehyde**
- CAS Registry Number: 2092797-48-1
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Executive Summary

This guide moves beyond the static limitations of a standard Safety Data Sheet (SDS). It is designed for research chemists and process engineers utilizing **4-Bromo-2-hydroxy-5-iodobenzaldehyde** as a high-value scaffold in medicinal chemistry.

As a Senior Application Scientist, I emphasize that this compound's utility lies in its orthogonal reactivity. The presence of three distinct functional handles—a phenol, an aldehyde, and two halogens (iodine and bromine) with significantly different oxidative addition rates—makes it a linchpin for diversity-oriented synthesis. However, this same reactivity necessitates a rigorous safety protocol to prevent spontaneous degradation (de-iodination) and operator sensitization.

Part 1: Chemical Identity & Molecular Architecture

This section establishes the "ground truth" of the material. We treat the molecule not just as a powder, but as a reactive system.

Property	Technical Specification	Operational Implication
IUPAC Name	4-Bromo-2-hydroxy-5-iodobenzaldehyde	Primary identifier for regulatory compliance.
Common Name	4-Bromo-5-iodosalicylaldehyde	Used in synthetic literature.
CAS Number	2092797-48-1	Unique key for inventory tracking.
Molecular Formula	C ₇ H ₄ BrIO ₂	High halogen content (heavy atom effect).
Molecular Weight	326.91 g/mol	Significant mass; verify stoichiometry carefully.
Physical State	Pale yellow to off-white solid	Color change to brown indicates iodine liberation (decomposition).
Melting Point	~130–140 °C (Predicted based on analogs)	Solid handling protocols apply; avoid high-shear milling which generates local heat.
Solubility	DMSO, DMF, DCM; Poor in Water	Lipophilic; readily penetrates skin barriers.

Part 2: Hazard Identification & Toxicology (The "Why")

Standard SDSs list hazards; we explain the mechanism of toxicity to enforce compliance.

Core GHS Classification:

- Skin Irritation (Category 2): H315[1]
- Eye Irritation (Category 2A): H319[2]
- Specific Target Organ Toxicity - Single Exposure (Category 3): H335 (Respiratory Irritation)

Mechanistic Insight:

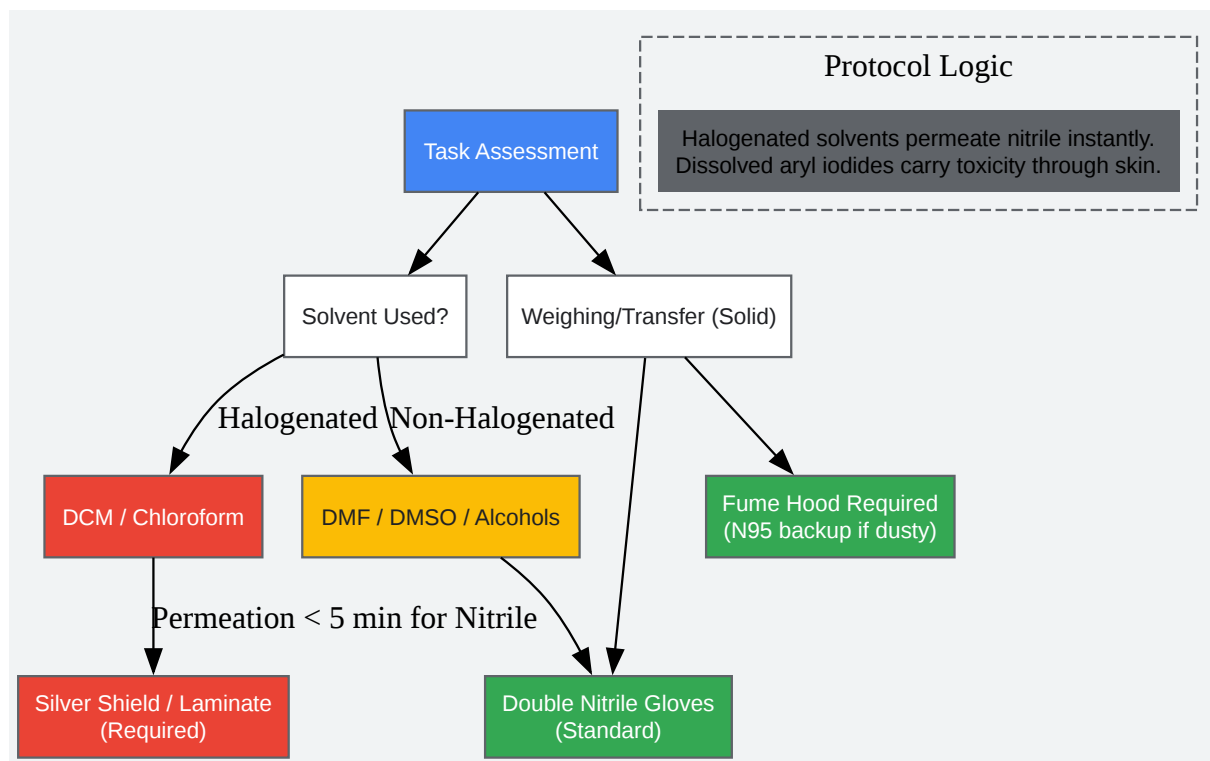
- The Salicylaldehyde Moiety: The aldehyde group is an electrophile capable of forming Schiff bases with amine residues in proteins (lysine). This is the primary driver for contact dermatitis and sensitization.
- The Aryl Iodide: The C-I bond is the weakest bond in the molecule (~65 kcal/mol). Exposure to UV light or heat can cause homolytic cleavage, releasing iodine radicals () and eventually elemental iodine (). Iodine vapor is a potent respiratory irritant and corrosive to mucous membranes.
- The Phenolic Hydroxyl: acidic (). In basic physiological conditions (eyes, mucous membranes), it deprotonates to the phenoxide, increasing water solubility and tissue penetration.

Part 3: Operational Safety & Engineering Controls

This section outlines the "Defense in Depth" strategy.

Reactivity-Driven PPE Selection

Do not rely on generic "lab gloves." The presence of DCM (dichloromethane) as a common solvent for this compound requires specific barrier protection.



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Figure 1: PPE Decision Matrix based on solvent carrier. Note the critical requirement for Laminate gloves when using halogenated solvents.

Engineering Controls

- Ventilation: All operations involving heating or open vessels must occur inside a certified chemical fume hood.
- Lighting: Use amber glassware or wrap flasks in aluminum foil. The C-I bond is photosensitive. Photolytic degradation releases
, which complicates stoichiometry and increases toxicity.

Part 4: Emergency Response Protocols

Spill Management (The "3-C" Protocol)

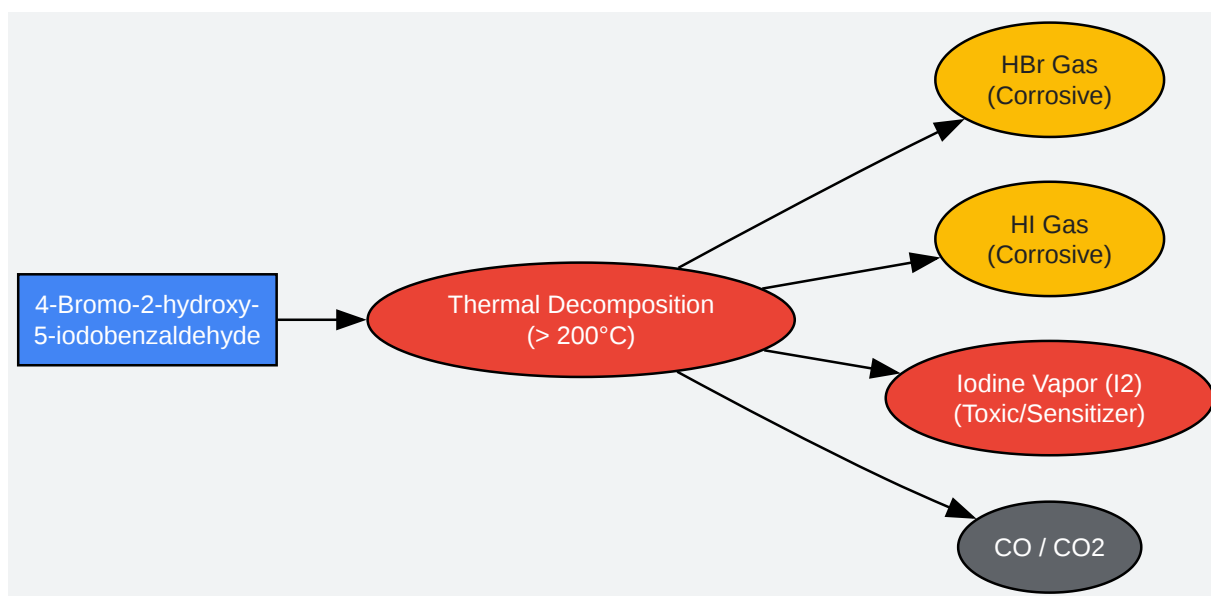
- Control: Stop the source. If a powder spill, dampen with an inert oil (e.g., mineral oil) to prevent dust generation before sweeping.
- Contain: Surround the spill.
- Clean:
 - Do NOT use bleach (NaOCl). Bleach can oxidize the aryl iodide or bromide, potentially creating hypervalent iodine species or volatile halogens.
 - Use: A solution of Sodium Thiosulfate () or Sodium Bisulfite. This reduces any liberated free iodine () back to the colorless, water-soluble iodide ().

Fire & Thermal Decomposition

In a fire, this molecule is a "triple threat" generator of toxic gases:

- Hydrogen Bromide (HBr): Corrosive acid gas.
- Hydrogen Iodide (HI): Corrosive acid gas.
- Iodine Vapors (): Purple, choking smoke.

Firefighting Action: Use CO₂ or Dry Chemical. If water must be used, contain the runoff; it will be highly acidic and toxic to aquatic life (H411 equivalent).



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Figure 2: Thermal degradation pathways. Firefighters must wear SCBA to protect against HBr, HI, and Iodine vapors.

Part 5: Storage & Stability (The "Shelf-Life" Factor)

As a Senior Scientist, I have observed that "purity drift" in this compound is usually due to poor storage, leading to failed coupling reactions later.

- Temperature: Store at 2–8°C (Refrigerated). Room temperature storage accelerates de-iodination.
- Atmosphere: Store under Inert Gas (Argon/Nitrogen). The aldehyde is susceptible to autoxidation to the carboxylic acid (4-bromo-2-hydroxy-5-iodobenzoic acid).
- Light: Strictly Dark. Use amber vials.
- Incompatibilities:
 - Strong Oxidizers: Will attack the aldehyde and the aryl iodide.
 - Strong Bases: Will deprotonate the phenol, increasing reactivity and potential for polymerization.

Part 6: Synthetic Context & Application Insight

Why use this specific molecule? It allows for Iterative Cross-Coupling.

- Site A (Iodine): Most reactive. Reacts first in Suzuki/Sonogashira coupling at low temps.
- Site B (Bromine): Less reactive. Remains intact during the first coupling, allowing a second, different group to be added later.
- Site C (Aldehyde): Classic condensation chemistry (reductive amination, Wittig).

Safety Note on Catalysis: When using Palladium (Pd) catalysts with this compound, ensure the reaction mixture is quenched completely before disposal. Heavy metal residues mixed with halogenated organics can form shock-sensitive byproducts over time.

References

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